

Application Notes and Protocols: Norfloxacin Carboxylic Acid in Targeted Drug Delivery

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Compound of Interest

Compound Name: *Norrimazole carboxylic acid*

Cat. No.: *B15212994*

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Introduction

Norfloxacin is a synthetic chemotherapeutic antibacterial agent belonging to the fluoroquinolone class.[1] Its chemical name is 1-ethyl-6-fluoro-1,4-dihydro-4-oxo-7-(1-piperazinyl)-3-quinolinecarboxylic acid.[2] The inherent carboxylic acid moiety in its structure provides a versatile handle for the development of targeted drug delivery systems.[3][4] While primarily known for its antibacterial properties through the inhibition of bacterial DNA gyrase, recent studies have unveiled its potential as an anticancer agent due to its inhibitory effects on topoisomerase II in cancer cells.[1][5][6]

These application notes provide an overview of the application of Norfloxacin in targeted drug delivery, with a focus on cancer therapy. Detailed protocols for the formulation of Norfloxacin-loaded nanoparticles and their subsequent in vitro evaluation are provided.

Quantitative Data Summary

The following tables summarize the cytotoxic activity of Norfloxacin and its derivatives against various cancer cell lines. This data highlights the potential of Norfloxacin as a repurposed anticancer agent.

Table 1: In Vitro Cytotoxicity of Norfloxacin Derivatives against Cancer Cell Lines

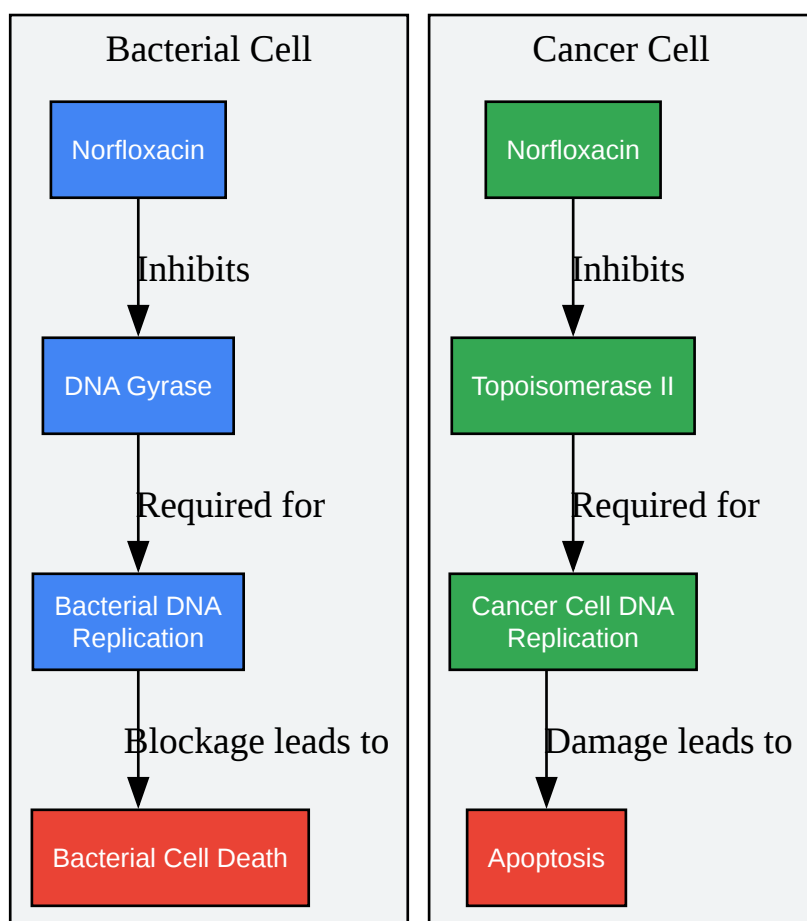
Compound	Cell Line	IC50 (μM)	Reference
Norfloxacin Carboxylic Acid (1b)	MCF7 (Breast Cancer)	5.63	[5]
Norfloxacin Carboxylic Acid (1b)	MCF7/ADR (Doxorubicin-Resistant Breast Cancer)	5.63	[5]
Norfloxacin Derivative (7c)	PC3 (Prostate Cancer)	2.33	[5]
Norfloxacin Derivative (7d)	DU145 (Prostate Cancer)	1.56	[5]
Norfloxacin Analog (2f)	HeLa (Cervical Cancer)	3.1 (at 100 μM)	[7]

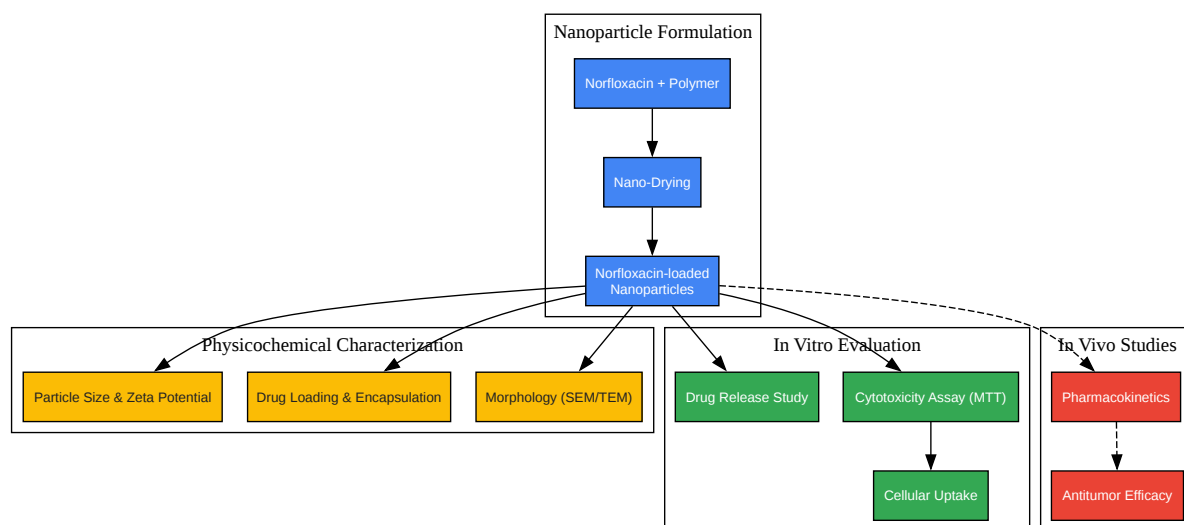
Table 2: Pharmacokinetic Properties of Norfloxacin

Parameter	Value	Reference
Peak Serum Concentration (400 mg dose)	1.36 - 1.58 mg/L	[8]
Time to Peak Concentration	1 - 2 hours	[8]
Oral Bioavailability	~70%	[8]
Renal Clearance	16 - 19.5 L/h	[8]

Signaling Pathway

The dual-action mechanism of Norfloxacin against both bacteria and cancer cells is depicted below. In bacteria, it targets DNA gyrase, while in cancer cells, it inhibits topoisomerase II, leading to DNA damage and apoptosis.





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- To cite this document: BenchChem. [Application Notes and Protocols: Norfloxacin Carboxylic Acid in Targeted Drug Delivery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15212994#application-of-norrimazole-carboxylic-acid-in-targeted-drug-delivery]

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